

Gewald-Reaktion von 2-Cyanessigsäure zur Thiophensynthese: Applikationshinweise und Protokolle

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-cyanoacetic acid

Cat. No.: B13440836

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Diese Applikationshinweise bieten eine detaillierte Übersicht und experimentelle Protokolle für die Synthese von 2-Aminothiophen-3-carbonsäuren mittels der Gewalt-Reaktion, bei der 2-Cyanessigsäure als aktive Methylenkomponente eingesetzt wird. Die Gewalt-Reaktion ist eine vielseitige und effiziente Mehrkomponentenreaktion zur Herstellung hochsubstituierter 2-Aminothiophene, die wichtige Bausteine in der medizinischen Chemie und den Materialwissenschaften darstellen. Thiophen-Derivate sind in zahlreichen pharmazeutischen Wirkstoffen zu finden und weisen ein breites Spektrum an biologischen Aktivitäten auf, darunter entzündungshemmende, antimikrobielle und krebshemmende Eigenschaften.

Reaktionsprinzip: Die Gewalt-Dreikomponenten-Reaktion

Die Synthese von 2-Aminothiophen-3-carbonsäuren nach der Gewalt-Methode ist eine Eintopfreaktion, bei der ein Keton oder Aldehyd (Substrat), 2-Cyanessigsäure (aktive Methylenkomponente) und elementarer Schwefel in Gegenwart einer organischen Base kondensiert werden.^{[1][2]}

Der anerkannte Mechanismus beginnt mit einer Knoevenagel-Kondensation zwischen der Carbonylverbindung und der 2-Cyanessigsäure, die durch die Base katalysiert wird und ein α,β -ungesättigtes Nitril-Zwischenprodukt (Alkylidencyanessigsäure) bildet.^{[1][2]} Im nächsten

Schritt erfolgt eine Michael-Addition des Schwefels an die Doppelbindung. Der genaue Mechanismus der Schwefeladdition ist noch nicht vollständig geklärt.[2][3] Anschließend führt ein intramolekularer Ringschluss mit anschließender Tautomerisierung zum gewünschten 2-Aminothiophen-Produkt.[1][2] Die Verwendung von Mikrowellenbestrahlung kann die Reaktionszeiten erheblich verkürzen und die Ausbeuten verbessern.[1]

Daten zur Reaktion: Bedingungen und Ausbeuten

Die folgende Tabelle fasst repräsentative quantitative Daten für die Gewald-Reaktion mit verschiedenen Ketonen und aktiven Methylen-Nitriles zusammen, um die Anwendbarkeit der Methode zu veranschaulichen. Die Bedingungen können je nach Substrat variieren.

Keton/Aldehyd	Aktives Methylen-Nitril	Base	Lösungsmittel	Temperatur (°C)	Zeit	Ausbeute (%)
Cyclohexanon	Ethylcyanoacetat	Morpholin	Ethanol	Rückfluss	1 - 1.5 h	92
Cyclopentanon	Ethylcyanoacetat	Morpholin	Ethanol	Rückfluss	1 - 1.5 h	90
Aceton	Ethylcyanoacetat	Morpholin	Ethanol	Rückfluss	1 - 1.5 h	85
4-Methylcyclohexanon	Malononitril	L-Prolin	DMF	60	1.5 h	84
Acetophenon	Ethylcyanoacetat	Morpholin	- (Ofen)	120	1 h	43
4-Nitroacetophenon	Ethylcyanoacetat	- (Mikrowelle)	Ethanol	120	46 min	-
Cycloheptanon	Ethylcyanoacetat	Morpholin	Ethanol	Rückfluss	1 - 1.5 h	88

Hinweis: Die Daten sind aus verschiedenen Literaturquellen entnommen, die ähnliche Gewald-Reaktionen beschreiben. Die Ausbeuten für Reaktionen mit 2-Cyanessigsäure können abweichen.

Experimentelle Protokolle

Allgemeines Protokoll für die Synthese von 2-Aminothiophen-3-carbonsäuren

Dieses Protokoll beschreibt ein allgemeines Verfahren für die Gewald-Reaktion unter Verwendung von Cyclohexanon und 2-Cyanessigsäure als repräsentative Ausgangsmaterialien.

Materialien:

- Cyclohexanon
- 2-Cyanessigsäure
- Elementarer Schwefel (Pulver)
- Morpholin (oder eine andere geeignete Base wie Triethylamin)
- Ethanol (oder ein anderes geeignetes Lösungsmittel wie DMF)
- Salzsäure (verdünnt, z. B. 2 M)
- Destilliertes Wasser
- Standard-Laborausrüstung (Rundkolben, Rückflusskühler, Magnetrührer, Heizplatte, etc.)

Verfahren:

- In einem geeigneten Rundkolben, der mit einem Rückflusskühler und einem Magnetrührer ausgestattet ist, wird eine Mischung aus Cyclohexanon (1,0 Äq.), 2-Cyanessigsäure (1,0 Äq.) und elementarem Schwefel (1,1 Äq.) in Ethanol suspendiert.

- Unter Rühren wird langsam Morpholin (1,5 Äq.) zu der Suspension gegeben. Die Zugabe der Base ist oft exotherm.
- Die Reaktionsmischung wird für 2-4 Stunden unter Rückfluss erhitzt. Der Fortschritt der Reaktion kann mittels Dünnschichtchromatographie (DC) verfolgt werden.
- Nach Abschluss der Reaktion lässt man die Mischung auf Raumtemperatur abkühlen.
- Das Lösungsmittel wird unter reduziertem Druck am Rotationsverdampfer entfernt.
- Der verbleibende Rückstand wird in Wasser aufgenommen und durch Zugabe von verdünnter Salzsäure vorsichtig angesäuert, bis ein pH-Wert von ca. 3-4 erreicht ist, um das Carbonsäureprodukt auszufällen.
- Der entstandene Niederschlag wird durch Filtration abgetrennt, gründlich mit kaltem Wasser gewaschen, um Salze zu entfernen, und anschließend an der Luft oder im Vakuum getrocknet.
- Bei Bedarf kann das Rohprodukt durch Umkristallisation aus einem geeigneten Lösungsmittel (z. B. Ethanol/Wasser-Mischung) weiter gereinigt werden.
- Das Endprodukt sollte mittels geeigneter analytischer Techniken (^1H -NMR, ^{13}C -NMR, MS, IR) charakterisiert werden.

Protokoll für die Mikrowellen-assistierte Synthese

Die Mikrowellensynthese bietet eine schnelle Alternative zur konventionellen Heizmethode.

Verfahren:

- In einem 5-10-mL-Mikrowellenreaktionsgefäß werden das Keton (1,0 mmol), 2-Cyanessigsäure (1,0 mmol), elementarer Schwefel (1,1 mmol) und Morpholin (1,5 mmol) in 3-5 mL Ethanol gegeben.
- Das Gefäß wird versiegelt und in den Mikrowellenreaktor gestellt.
- Die Mischung wird für 10-30 Minuten bei einer Temperatur von 100-120 °C bestrahlt.

- Nach dem Abkühlen wird die Reaktion wie im allgemeinen Protokoll (Schritte 5-9) aufgearbeitet.

Visualisierungen

Die folgenden Diagramme illustrieren den Reaktionsmechanismus und den allgemeinen Arbeitsablauf.

Mechanismus der Gewald-Reaktion

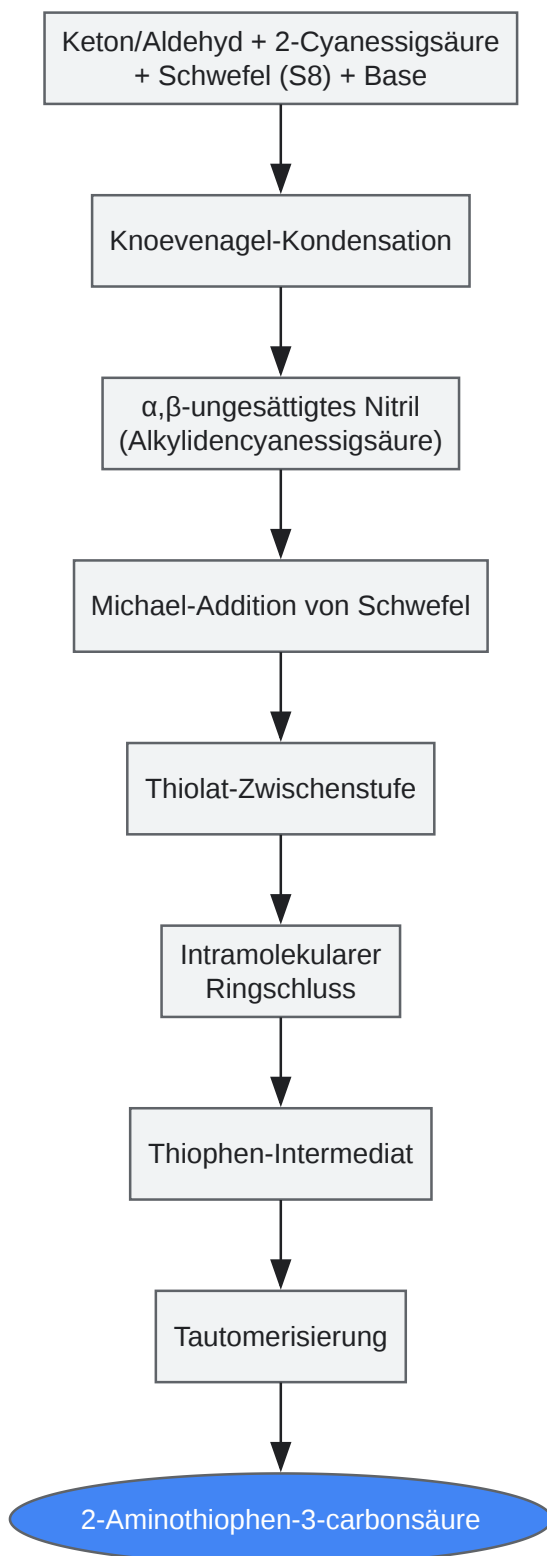
[Click to download full resolution via product page](#)

Abbildung 1: Postulierter Mechanismus der Gewald-Reaktion.

Allgemeiner Experimenteller Arbeitsablauf

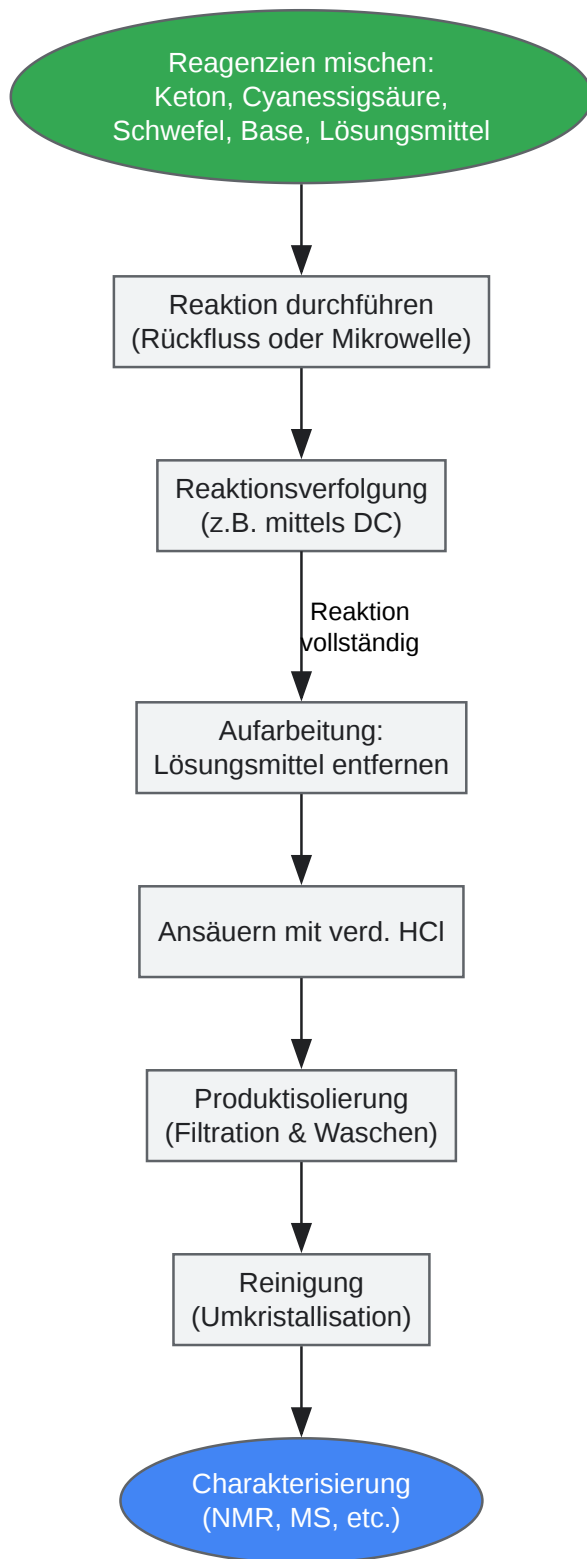
[Click to download full resolution via product page](#)

Abbildung 2: Allgemeiner Arbeitsablauf für die Thiophensynthese.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gewald reaction - Wikipedia [en.wikipedia.org]
- 2. Gewald-Reaktion – Wikipedia [de.wikipedia.org]
- 3. youtube.com [youtube.com]
- To cite this document: BenchChem. [Gewald-Reaktion von 2-Cyanessigsäure zur Thiophensynthese: Applikationshinweise und Protokolle]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13440836#gewald-reaction-of-2-cyanoacetic-acid-for-thiophene-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

